

Personal protective equipment for handling 7-Nitro-1,2,3,4-tetrahydroisoquinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	7-Nitro-1,2,3,4-tetrahydroisoquinoline
Cat. No.:	B1312399

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Essential Safety and Handling Guide for 7-Nitro-1,2,3,4-tetrahydroisoquinoline

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **7-Nitro-1,2,3,4-tetrahydroisoquinoline** (CAS: 42923-79-5). Adherence to these guidelines is paramount for ensuring personnel safety and minimizing environmental impact. The following information is a synthesis of available data for the specified chemical and related nitro and tetrahydroisoquinoline compounds.

Hazard Identification and Personal Protective Equipment (PPE)

7-Nitro-1,2,3,4-tetrahydroisoquinoline is a chemical that requires careful handling due to its potential hazards. While specific toxicity data is limited, related compounds suggest it may cause skin, eye, and respiratory irritation.^{[1][2]} A comprehensive approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling this substance.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must conform to EN 166 or OSHA 29 CFR 1910.133 standards.[1][3]
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation.[3]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for short-term protection. Always inspect gloves for integrity before each use and change them immediately upon contamination.[3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned.[3] Long-sleeved clothing is recommended.[1]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood.[1][3]

Quantitative Data

The following table summarizes the available physical and chemical properties of **7-Nitro-1,2,3,4-tetrahydroisoquinoline**.

Table 2: Physicochemical Data

Property	Value
CAS Number	42923-79-5 [4]
Molecular Formula	C9H10N2O2 [4]
Molecular Weight	178.19 g/mol [4]
Physical State	Solid (Crystal - Powder) [2]
Color	Yellow - Yellow red [2]
Melting Point	63°C [2]
Occupational Exposure Limits	No data available [4]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **7-Nitro-1,2,3,4-tetrahydroisoquinoline**.

- Preparation and Engineering Controls:

- All handling of the solid compound should occur within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[5\]](#)

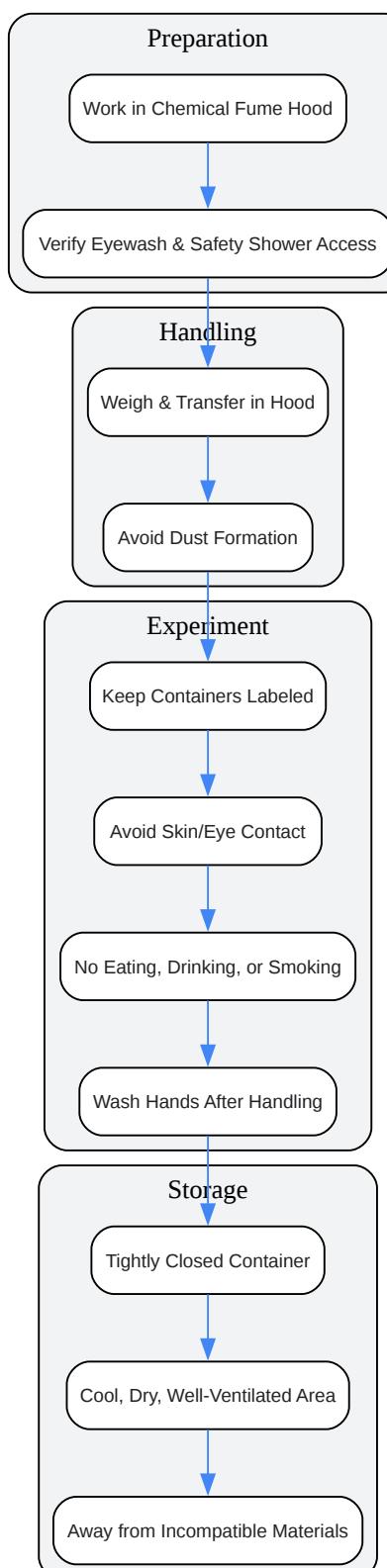
- Weighing and Transfer:

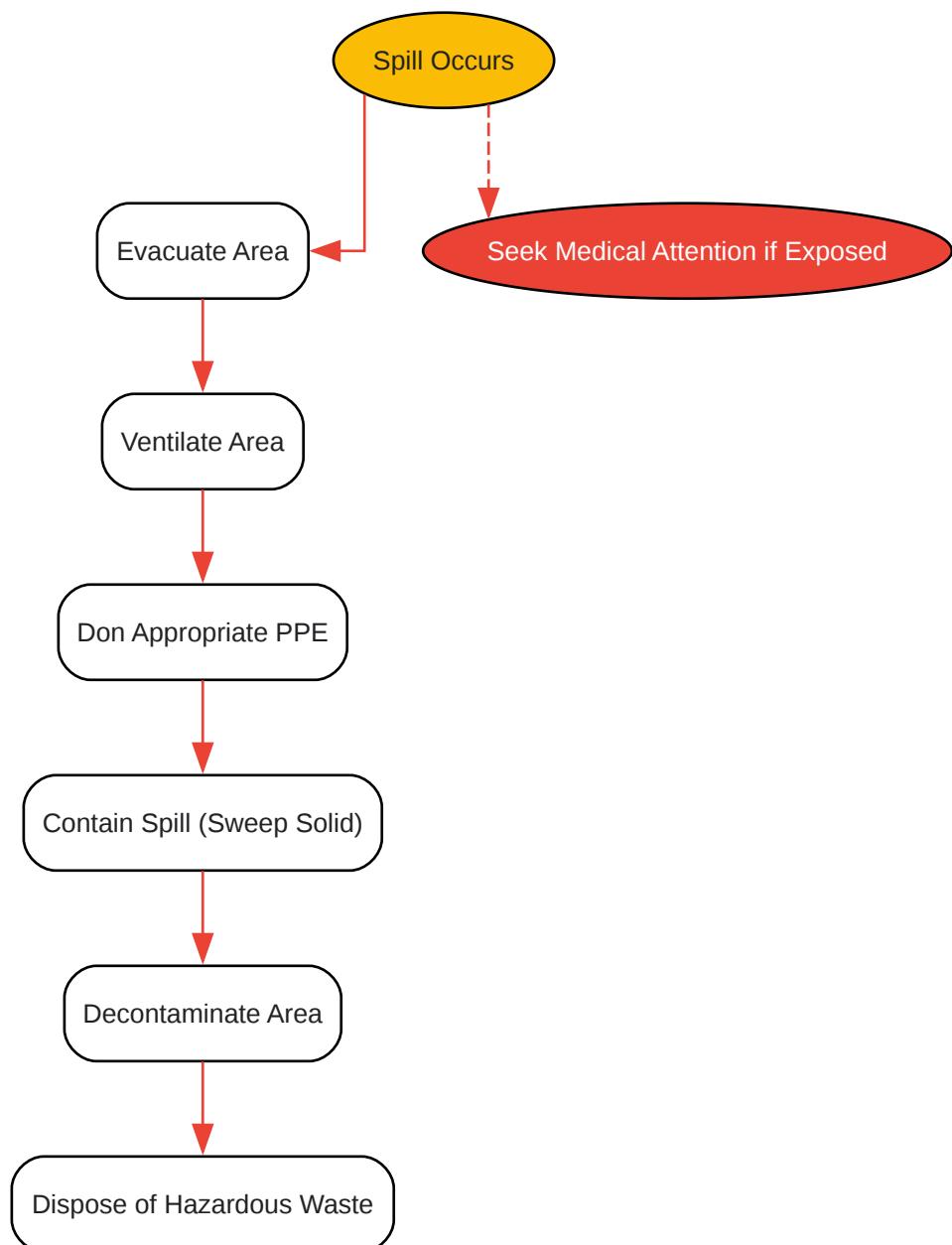
- Conduct all weighing and transfer operations within a fume hood to contain any dust.
- Avoid the formation and dispersion of dust during handling.[\[2\]](#)[\[3\]](#)

- During the Experiment:

- Keep all containers with **7-Nitro-1,2,3,4-tetrahydroisoquinoline** clearly labeled.
- Avoid contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)[\[3\]](#)

- Wash hands thoroughly after handling the chemical, even if gloves were worn.[[1](#)][[3](#)][[5](#)]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[[1](#)][[2](#)]
 - Store away from incompatible materials such as strong oxidizing agents.[[5](#)]



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